

Application Notes and Protocols for Foliar Spray of Paclobutrazol in Cereals

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Compound of Interest

Compound Name: *Paclobutrazol*

Cat. No.: *B3428284*

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Introduction

Paclobutrazol (PBZ) is a triazole-based plant growth regulator widely utilized in cereal production.[1] Its primary function is to inhibit the biosynthesis of gibberellins (GAs), a class of hormones responsible for stem elongation.[2][3] By suppressing GA production, **paclobutrazol** application leads to a more compact plant structure with shorter, sturdier stems, which significantly enhances resistance to lodging—a major cause of yield loss in cereals.[1][4] Furthermore, by redirecting plant resources from excessive vegetative growth, PBZ can contribute to improved grain filling and, in some cases, increased yield.[5][6] It is absorbed through the leaves, stems, and roots and is translocated systemically through the xylem.[4][7]

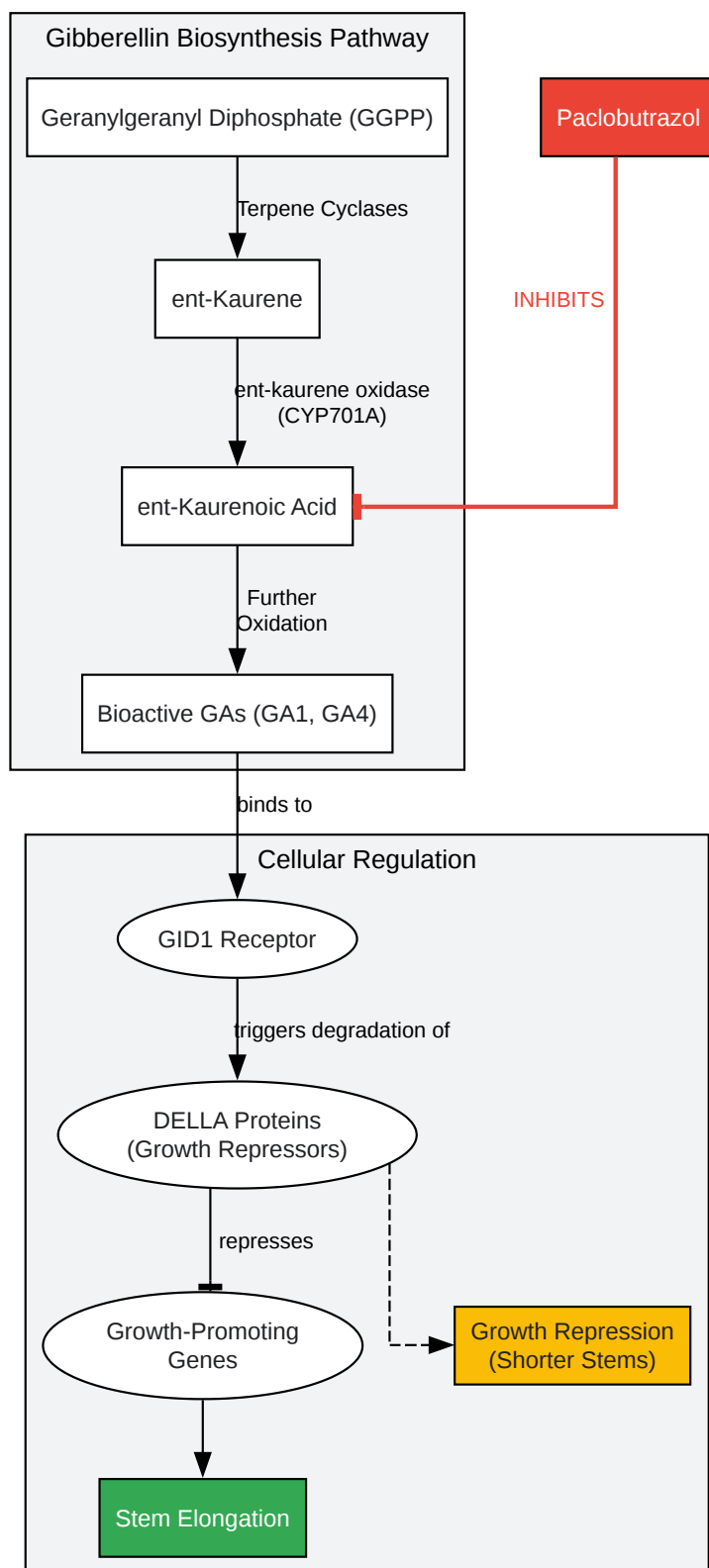
These notes provide detailed technical guidance, experimental protocols, and quantitative data for the application of **paclobutrazol** as a foliar spray in cereal crops, intended for use by researchers and agricultural scientists.

Mechanism of Action: Gibberellin Biosynthesis Inhibition

Paclobutrazol's mode of action is the specific and potent inhibition of the gibberellin biosynthetic pathway.[2] Gibberellins are synthesized via the isoprenoid pathway, and PBZ targets a critical enzyme within this process.[1][4]

The primary molecular target is ent-kaurene oxidase, a cytochrome P450 monooxygenase (CYP701A).[2][8] This enzyme catalyzes the three-step oxidation of ent-kaurene to ent-

kaurenoic acid.[2] By blocking this step, **paclobutrazol** effectively halts the production of all downstream bioactive gibberellins (e.g., GA1, GA4).[2] In the absence of GAs, nuclear-localized DELLA proteins accumulate and act as repressors of GA-responsive genes, thereby inhibiting cell elongation and stem growth.[2]



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Caption: **Paclobutrazol** inhibits gibberellin synthesis and promotes growth repression.

Application Notes for Foliar Spray

Successful application requires careful consideration of timing, dosage, and the use of adjuvants to ensure optimal efficacy and prevent phytotoxicity.

- **Application Timing:** The timing of foliar application is critical and should coincide with the period of active stem elongation.
 - **Wheat:** The optimal application period is typically from the three-leaf to the five-leaf stage or at the jointing stage.[\[9\]](#)[\[10\]](#) Late applications can lead to ineffective tillering, delayed heading, and reduced 1000-grain weight.[\[9\]](#) Spraying at the jointing stage is effective for reducing basal internode length and preventing lodging.[\[6\]](#)[\[10\]](#)
 - **Barley:** Application before the critical lodging period (approximately 15 days before to 15 days after anthesis) has been shown to be effective.[\[11\]](#)
 - **Rice:** Applications can be made at the early tillering stage to promote strong seedlings or at the panicle initiation stage to enhance yield and aroma.[\[12\]](#)[\[13\]](#)
- **Dosage and Concentration:** The appropriate dosage is highly dependent on the crop species, cultivar, environmental conditions, and the level of growth regulation required. Over-application can excessively stunt growth and negatively impact yield.[\[9\]](#)
 - Concentrations for foliar sprays in cereals typically range from 50 to 300 mg/L (ppm).[\[10\]](#)[\[13\]](#)[\[14\]](#)
 - Application rates are often expressed as grams of active ingredient per hectare (g a.i./ha). For example, rates of 76.5-90 g/ha are used for wheat at the jointing stage.[\[10\]](#)
- **Use of Adjuvants:** The inclusion of a non-ionic surfactant is recommended to improve the efficacy of the foliar spray.[\[8\]](#)
 - **Function:** Surfactants reduce the surface tension of the spray droplets, allowing for more uniform spreading and coverage on the waxy leaf surfaces of cereals.[\[15\]](#)
 - **Benefit:** This enhances absorption into the leaf and stem tissue, leading to a more consistent and effective response.[\[15\]](#)[\[16\]](#) A typical concentration is 0.1% v/v.[\[8\]](#)

- Spray Volume: Adequate spray volume is necessary to ensure thorough coverage of the plant foliage. A common spray volume for wheat is 750 kg/ha (approximately 750 L/ha).[10]
 The sprayer must be properly calibrated to deliver the intended volume consistently.[8]

Quantitative Data Summary

The following tables summarize the effects of **paclobutrazol** foliar application on various parameters in different cereal crops as reported in scientific literature.

Table 1: Effects of **Paclobutrazol** on Wheat (*Triticum aestivum* L.)

Growth Stage at Application	Paclobutrazol Concentration / Rate	Key Findings	Reference(s)
Three-leaf stage	Not specified	Yield increased by 8.43% compared to control.	[9]
Jointing stage	76.5 - 90 g/ha	Reduced basal internode length and plant height; prevented lodging.	[10]
Beginning of stem elongation	100 mg/L	Increased effective grain filling period, 1000-grain weight, and grain yield under heat stress.	[17]
Not specified	100 mg/L	Increased chlorophyll content, flag leaf area, and tillers per square meter.	[14][18]

| Not specified | 150 mg/L | Reduced average plant height to 80.0 cm from 93.1 cm in control. | [14] |

Table 2: Effects of **Paclobutrazol** on Barley (*Hordeum vulgare* L.)

Growth Stage at Application	Paclobutrazol Concentration / Rate	Key Findings	Reference(s)
Not specified	800 g/ha	Significantly shortened basal internode length and delayed lodging.	[8][11]
Not specified	800 - 1000 g/ha	Significantly increased yield compared to control plots.	[11]

| Seed soaking (pre-sowing) | 40 mg/L | Increased root length, root-to-shoot ratio, and chlorophyll content under salt stress. [[19][20] |

Table 3: Effects of **Paclobutrazol** on Rice (*Oryza sativa* L.)

Growth Stage at Application	Paclobutrazol Concentration / Rate	Key Findings	Reference(s)
Panicle initiation stage	150 mg/L	Increased grain yield, 2-acetyl-1-pyrroline (aroma) content, and canopy radiation use efficiency.	[13]
Not specified	1000 ppm	Reduced plant height by 9.6% and lodging index by 14.2%.	[8]

| 1 leaf, 1 heart stage (seedling) | 300 mg/L | Controls seedling elongation, resulting in stronger seedlings. [[10][12] |

Experimental Protocols

The following protocols provide standardized methodologies for the preparation and application of **paclobutrazol** and the subsequent assessment of its effects.

Protocol 1: Preparation of Paclobutrazol Foliar Spray Solution

This protocol describes the preparation of a working spray solution from a commercial **paclobutrazol** formulation.

Materials:

- **Paclobutrazol** formulation (e.g., 15% Wettable Powder (WP) or 25% Suspension Concentrate (SC))
- Distilled or deionized water
- Non-ionic surfactant (e.g., Tween 20, Triton X-100)
- Graduated cylinders and volumetric flasks
- Magnetic stirrer and stir bar or shaker
- Weighing balance
- Personal Protective Equipment (PPE): gloves, safety goggles, lab coat

Procedure:

- **Determine Required Concentration:** Decide on the final concentration of the active ingredient (a.i.) needed for the experiment (e.g., 150 ppm, which is 150 mg/L).
- **Calculate Amount of Commercial Product:**
 - For Wettable Powder (WP):

- Formula: Amount (g) = (Target Concentration [mg/L] × Final Volume [L]) / (Percentage of a.i. in product × 10)
- Example (for 10 L of 150 ppm solution using 15% WP):
- Amount (g) = (150 mg/L × 10 L) / (15 × 10) = 1500 / 150 = 10.0 g
- For Suspension Concentrate (SC):
- Formula: Volume (mL) = (Target Concentration [mg/L] × Final Volume [L]) / (Concentration of SC [g/L] / 1000) / 1000
- Note: Check product label for concentration in g/L. A 25% SC is often 250 g/L.
- Example (for 10 L of 150 ppm solution using 250 g/L SC):
- Volume (mL) = (150 mg/L × 10 L) / (250 g/L) * 1000 = 6.0 mL
- Prepare a Slurry (for WP): Weigh the calculated amount of WP. In a separate beaker, add a small amount of water to the powder and mix thoroughly to create a smooth, lump-free slurry. This prevents clumping when added to the main tank.
- Mixing: Fill the spray tank with approximately half of the required final volume of water.
- Add **Paclobutrazol**:
 - For WP: Add the prepared slurry to the spray tank while agitating.
 - For SC: Measure the calculated volume and add it directly to the tank while agitating.
- Rinse and Add Remaining Water: Rinse the container used for the slurry or measurement with water and add the rinsate to the tank. Add the remaining volume of water to reach the final desired volume. Continue agitation.
- Add Surfactant: Add the non-ionic surfactant to the final solution. For a 0.1% v/v concentration in a 10 L solution, add 10 mL of surfactant.

- Final Agitation: Agitate the solution for at least 5-10 minutes to ensure it is thoroughly mixed before application.

Protocol 2: Field Application and Efficacy Assessment

This protocol outlines the procedure for applying the prepared solution and measuring its effects.

Materials:

- Calibrated backpack sprayer or plot sprayer
- Prepared **paclobutrazol** solution
- Measuring tape or meter stick
- Calipers (for stem diameter)
- Data collection sheets
- Plot markers/flags

Procedure:

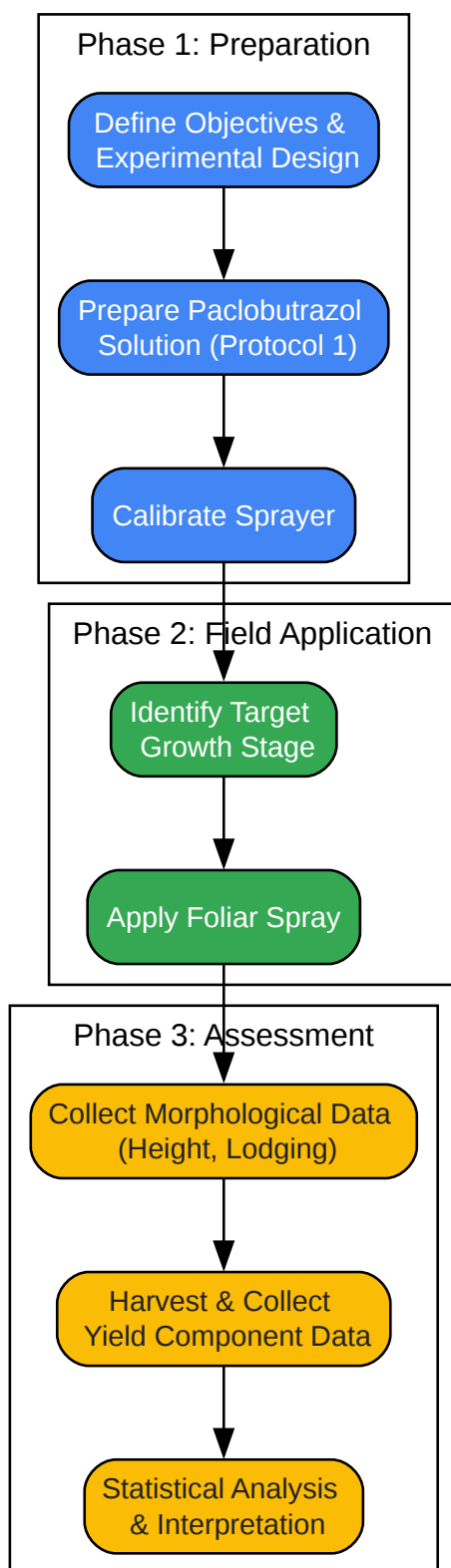
Part A: Application Workflow

- Plot Design: Establish a randomized complete block design with a minimum of three replications. Include a control treatment (water + surfactant only) for comparison.
- Sprayer Calibration: Calibrate the sprayer with water to ensure it delivers a known, consistent volume per unit area (e.g., L/ha). This is crucial for applying the correct dose.
- Timing: Monitor the cereal crop's growth stage closely. Apply the treatment at the pre-determined stage (e.g., jointing in wheat, Zadoks scale Z31-Z32).
- Application: Apply the spray solution evenly to the plant foliage until just before runoff, ensuring thorough coverage of leaves and stems.^[8] Avoid spraying during windy conditions to prevent drift.

- **Post-Application:** Clean the sprayer thoroughly after use to prevent contamination. Clearly mark all treated plots.

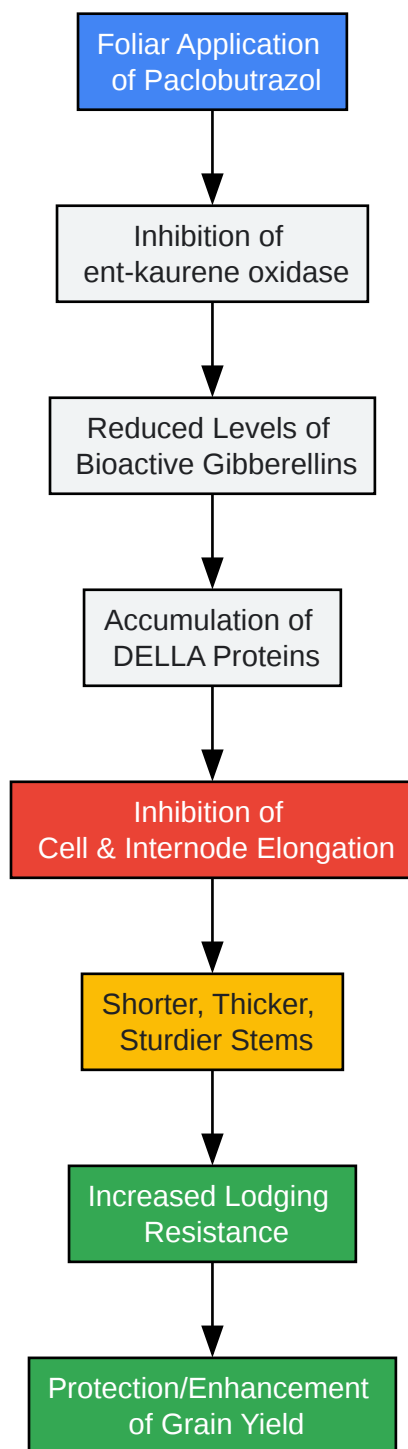
Part B: Data Collection and Assessment

- **Plant Height:** At regular intervals and at maturity, measure the height of at least 10 randomly selected plants per plot from the soil surface to the tip of the spike (excluding awns).
- **Stem Diameter:** At maturity, measure the diameter of the second or third basal internode of the main culm using calipers.
- **Lodging Assessment:** Visually score lodging at the grain-filling stage and at harvest using a scale (e.g., 0 = no lodging, 9 = 100% lodging) or by measuring the percentage of the plot area that has lodged.
- **Yield Components:** At harvest, collect plant samples from a known area (e.g., 1 m²) in each plot. Determine the number of spikes per unit area, number of grains per spike, 1000-grain weight, and total grain yield.
- **Data Analysis:** Analyze the collected data using appropriate statistical methods (e.g., ANOVA) to determine the significance of treatment effects.



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Caption: A generalized workflow for **paclobutrazol** application and assessment experiments.



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